

N-Methoxyacetamide: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Methoxyacetamide*

CAS No.: 5806-90-6

Cat. No.: B1266195

[Get Quote](#)

This document provides a comprehensive technical overview of the safety protocols and handling procedures for **N-Methoxyacetamide** (CAS No: 5806-90-6). It is intended for researchers, scientists, and professionals in the field of drug development who may handle this compound. The guide consolidates critical safety information, including hazard classifications, personal protective equipment (PPE) recommendations, and emergency procedures.

Hazard Identification and Classification

N-Methoxyacetamide is classified as a flammable liquid and vapor that causes skin and respiratory irritation.[1] It may also cause serious eye irritation.[1] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

Table 1: GHS Hazard Classification for **N-Methoxyacetamide**

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquids	Category 3		Warning	H226: Flammable liquid and vapor[1]
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A		Warning	H319: Causes serious eye irritation[1]
Specific Target Organ Toxicity, Single Exposure	Category 3		Warning	H335: May cause respiratory irritation[1]

Source: GHS information provided to the ECHA C&L Inventory.[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **N-Methoxyacetamide** is fundamental to its safe handling.

Table 2: Physical and Chemical Data for **N-Methoxyacetamide** & Related Compounds

Property	Value	Compound
Molecular Formula	C ₃ H ₇ NO ₂	N-Methoxyacetamide
Molecular Weight	89.09 g/mol [1]	N-Methoxyacetamide
Flash Point	37.8 - 93.3 °C (100 - 200 °F)[2]	N-Methoxy-N-methylacetamide
Flash Point	116 °C / 240.8 °F[3]	N-Methylacetamide
Upper Explosion Limit	18.10%[3]	N-Methylacetamide
Lower Explosion Limit	3.20%[3]	N-Methylacetamide
Autoignition Temperature	490 °C / 914 °F[3]	N-Methylacetamide

Note: Data for closely related compounds are provided for context where specific data for **N-Methoxyacetamide** is not available.

Safe Handling and Storage

Proper handling and storage are critical to prevent exposure and accidents.

3.1 Engineering Controls and Handling Procedures

- Handle the substance in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[4][5]
- Avoid contact with skin, eyes, and clothing.[4][6][7]
- Use non-sparking tools and explosion-proof equipment, as vapors may form explosive mixtures with air.[4][7]
- Take precautionary measures against static discharge.[4][7] Ground and bond containers and receiving equipment.[2][4]
- Do not breathe dust, mists, or vapors.[7][8]
- Wash hands thoroughly after handling and before breaks.[5][9]

3.2 Storage Conditions

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Keep containers tightly closed to prevent leakage and moisture absorption.[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Store separately from incompatible materials, such as strong oxidizing agents.[\[3\]](#)[\[4\]](#)[\[7\]](#)
- For some related compounds, storage under an inert atmosphere is recommended.[\[5\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to ensure personal safety when handling **N-Methoxyacetamide**.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face	Wear tightly fitting safety goggles or a face shield. [4] [5] Equipment should be tested and approved under government standards such as NIOSH (US) or EN 166 (EU). [5]
Skin	Handle with chemical-impermeable gloves (e.g., nitrile rubber, neoprene). [4] [5] [6] Gloves must be inspected before use. [5] [9] Wear appropriate protective clothing, such as a lab coat or impervious clothing, to prevent skin exposure. [4] [6] [8] [9]
Respiratory	If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard approved respirator with appropriate cartridges (e.g., organic vapor). [4] [5] [8]

Emergency and First Aid Protocols

In the event of an emergency, immediate and appropriate action is crucial.

5.1 First Aid Measures The following protocols should be followed in case of exposure:

- General Advice: Consult a physician and show them the Safety Data Sheet (SDS).[\[2\]](#)[\[5\]](#)
- Inhalation: Move the person to fresh air.[\[5\]](#)[\[8\]](#)[\[10\]](#) If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[5\]](#)[\[8\]](#)[\[10\]](#)
- Skin Contact: Immediately remove all contaminated clothing.[\[7\]](#)[\[8\]](#) Wash the affected area with soap and plenty of water for at least 15 minutes.[\[2\]](#)[\[5\]](#)[\[8\]](#) Seek medical attention.[\[2\]](#)[\[5\]](#)[\[7\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[5\]](#)[\[8\]](#)[\[10\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[8\]](#)[\[10\]](#)
- Ingestion: Do NOT induce vomiting.[\[2\]](#)[\[10\]](#) Rinse the mouth with water.[\[2\]](#)[\[5\]](#)[\[8\]](#) Never give anything by mouth to an unconscious person.[\[2\]](#)[\[5\]](#) Seek immediate medical attention.[\[8\]](#)[\[10\]](#)

5.2 Fire-Fighting Procedures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or water spray.[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Specific Hazards: The compound is flammable and its vapors can form explosive mixtures with air.[\[7\]](#) Vapors may travel to a source of ignition and flash back.[\[7\]](#) Hazardous combustion products include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[2\]](#)[\[7\]](#)[\[10\]](#)
- Protective Actions: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[\[5\]](#)[\[7\]](#)[\[10\]](#) Use water spray to cool unopened containers.[\[2\]](#)

5.3 Accidental Release and Spill Cleanup Protocol

- Personal Precautions: Evacuate personnel to a safe area.[\[4\]](#)[\[5\]](#) Remove all sources of ignition and ensure adequate ventilation.[\[4\]](#)[\[7\]](#)[\[10\]](#) Avoid breathing vapors and contact with the material.[\[4\]](#)[\[6\]](#) Wear the appropriate PPE as described in Section 4.[\[4\]](#)[\[5\]](#)
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[\[4\]](#)[\[5\]](#)

- Containment and Cleanup:
 - For liquid spills, use an inert absorbent material such as sand, silica gel, or universal binder.[\[7\]](#)
 - For solid residue, sweep or shovel up the material without creating dust.[\[5\]](#)[\[6\]](#)
 - Use spark-proof tools for collection.[\[4\]](#)[\[7\]](#)
 - Collect the waste in a suitable, closed, and labeled container for disposal.[\[5\]](#)[\[6\]](#)[\[7\]](#)
 - Dispose of the waste at an approved waste disposal plant in accordance with local, regional, and national regulations.[\[4\]](#)

Logical Workflow for Handling and Emergency Response

The following diagram illustrates the logical workflow for the safe handling of **N-Methoxyacetamide**, from initial risk assessment to emergency response and disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and emergency response for **N-Methoxyacetamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Methoxyacetamide | C₃H₇NO₂ | CID 138591 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. echemi.com [echemi.com]
- 5. angenechemical.com [angenechemical.com]
- 6. datasheets.scbt.com [datasheets.scbt.com]
- 7. fishersci.com [fishersci.com]
- 8. assets.thermofisher.cn [assets.thermofisher.cn]
- 9. cdhfinechemical.com [cdhfinechemical.com]
- 10. aksci.com [aksci.com]
- To cite this document: BenchChem. [N-Methoxyacetamide: A Technical Guide to Safety and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1266195/docs#n-methoxyacetamide-a-technical-guide-to-safety-and-handling>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)